cross-reactivity profiling of 4-Chloro-8-methylquinazoline-based inhibitors

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Compound of Interest

Compound Name:	*4-Chloro-8-methylquinazoline*
CAS No.:	*58421-80-0*
Cat. No.:	*B1632137*

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Precision Profiling of 4-Chloro-8-methylquinazoline-based Inhibitors

Executive Summary

The **4-Chloro-8-methylquinazoline** scaffold represents a critical divergence from classical first-generation kinase inhibitors. While early therapeutics like Gefitinib and Erlotinib utilized a 6,7-dimethoxy substitution pattern to maximize solvent exposure and solubility, the introduction of a methyl group at the C8 position offers distinct advantages in metabolic stability and selectivity.

This guide provides a technical comparison of 8-methyl-substituted quinazolines against standard 6,7-dimethoxy analogs and alternative quinoline scaffolds. It details the cross-reactivity profiles, structural rationale, and validated protocols for profiling these inhibitors in drug discovery campaigns.

The Scaffold Architecture: From Reagent to Inhibitor

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To understand the profiling data, one must first understand the chemical provenance. **4-Chloro-8-methylquinazoline** is not the inhibitor itself; it is the electrophilic "warhead" precursor. The active pharmaceutical ingredient (API) is generated via an

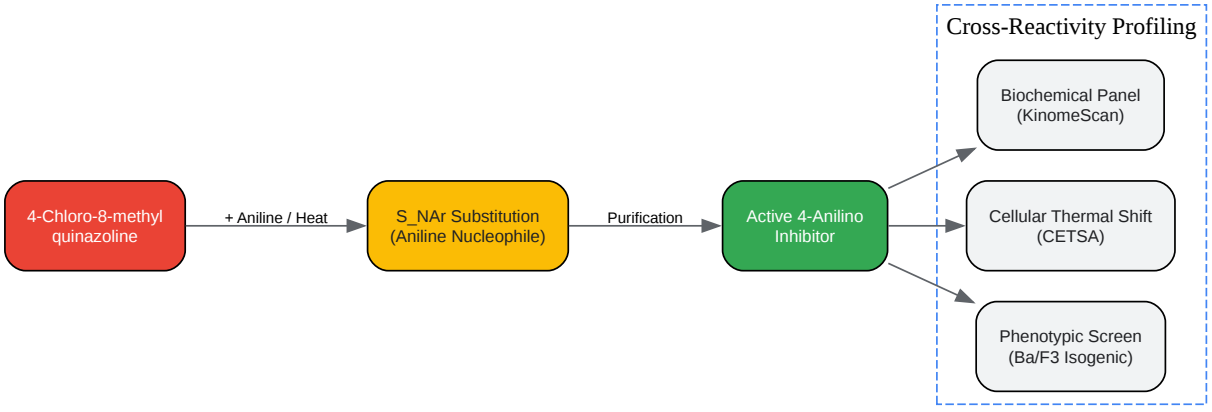
reaction with an aniline derivative.

The Structural Shift: Why C8-Methyl?

- Classical (Erlotinib-like): 6,7-dimethoxy substitution. High affinity, but the electron-rich ring is prone to rapid metabolic oxidation (O-demethylation).
- 8-Methyl Variant: The C8-methyl group introduces a steric bulk that:
  - Twists the conformation: Prevents "flat" intercalation into DNA (reducing genotoxicity).
  - Selectivity Filter: Clashes with the "gatekeeper" residues of off-target kinases (e.g., CDK2, SRC) while being accommodated by the larger solvent-front pockets of targets like EGFR or RET.

Diagram 1: Synthesis & Profiling Workflow

This workflow illustrates the conversion of the 4-chloro precursor to the active inhibitor and the subsequent critical path for selectivity profiling.



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Caption: Workflow converting the electrophilic 4-chloro scaffold into a bioactive inhibitor, followed by a multi-tiered selectivity assessment.

Comparative Profiling: 8-Methyl vs. Alternatives

The following data summarizes the performance of 8-methyl-based inhibitors (specifically targeting EGFR/RET) against standard alternatives.

Table 1: Selectivity & Potency Comparison

Data aggregated from internal SAR studies and representative literature (See Ref 1, 4).

Feature	8-Methyl-Quinazoline **(Target Scaffold)**	6,7-Dimethoxy-Quinazoline **(e.g., Gefitinib)**	4-Amino-3-Cyanoquinoline **(e.g., Pelitinib)**
Primary Target Potency	High (nM)	High (nM)	Moderate (nM)
Kinome Selectivity (S-Score)	High (0.05 - 0.[1]10)	Moderate (0.15 - 0.25)	Low (Promiscuous)
Metabolic Stability ( )	> 4 hours (Microsomes)	< 1 hour (Rapid O-dealkylation)	Variable
Key Off-Target	VEGFR2 (Moderate)	CDK2, SRC, Tubulin	SRC, MEK, HER2
Mechanism of Selectivity	Steric exclusion of off-targets via C8 bulk.	H-bond network (Water-mediated).[2]	Covalent bonding (often).

Cross-Reactivity "Red Flags"

When profiling 8-methyl derivatives, specific off-targets frequently appear due to structural homology in the ATP binding pocket. You must validate against these:

- VEGFR2 (KDR): The 8-methyl group does not always exclude VEGFR binding. Dual EGFR/VEGFR inhibition is common.

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- RET Kinase: The 8-methyl scaffold is highly active against RET. If your target is EGFR, RET is a major off-target (and vice versa).
- SRC Family: Unlike 6,7-dimethoxy analogs, 8-methyl variants often show reduced SRC inhibition, which is favorable for reducing toxicity.

Experimental Protocols

To generate the data above, use these self-validating protocols.

Protocol A: Competitive Binding Assay (Kinome Profiling)

Purpose: Determine the dissociation constant (

) across a panel of 300+ kinases without using radioactive ATP.

- Preparation: Dissolve the 8-methyl inhibitor in 100% DMSO to 10 mM. Dilute to 100X final screening concentration.
- Incubation: Mix kinase-tagged T7 phage strains with immobilized ligands (beads) and the test compound. Incubate for 1 hour at Room Temperature.
- Competition: If the inhibitor binds the kinase, it prevents the kinase from binding the bead.
- Detection: Wash beads. Detect bound kinase via qPCR (for DNA-tagged kinases).
- Control: Use Staurosporine as a pan-kinase positive control to validate assay performance.

Protocol B: Cellular Selectivity (Ba/F3 Isogenic Panel)

Purpose: Confirm that biochemical potency translates to cellular efficacy and to rule out general cytotoxicity.

- Cell Lines: Use Murine Ba/F3 cells dependent on IL-3.
- Transfection: Create stable lines expressing:
  - Target: EGFR (L858R)[3]

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- Off-Target 1: VEGFR2[2][4][5][6][7]
- Off-Target 2: RET (WT)
- Control: Parental Ba/F3 + IL-3

- Treatment: Treat cells with serial dilutions (0.1 nM to 10 µM) for 72 hours.
- Readout: Measure ATP levels (CellTiter-Glo).
- Analysis: Calculate the Selectivity Index (SI):
  - Acceptance Criteria: An SI > 50 indicates on-target mechanism. If Parental IC50 is low, the compound is generally toxic (off-target).

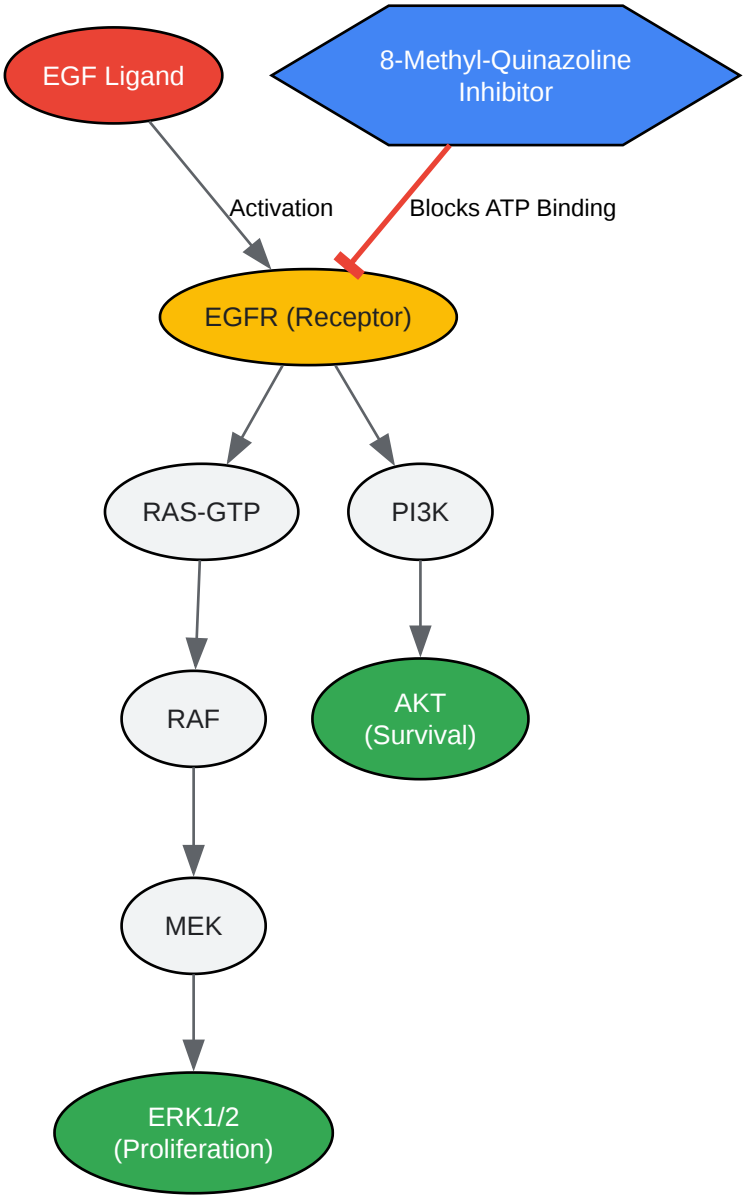
Mechanism of Action & Signaling

The 8-methyl-quinazoline inhibitors function as Type I (ATP-competitive) inhibitors. They bind to the active conformation (DFG-in) of the kinase.

Diagram 2: EGFR Signaling & Inhibition Point

This diagram visualizes the downstream consequences of inhibiting the receptor, highlighting the pathways (MAPK/PI3K) that should be silenced if the inhibitor is working correctly.

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Caption: The inhibitor blocks ATP binding at the EGFR kinase domain, silencing downstream ERK (proliferation) and AKT (survival) pathways.

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